

Xenon-135: A Technical Guide to its Half-life and Decay Energy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Xenon-135
Cat. No.: B1198187

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Introduction

Xenon-135 (^{135}Xe) is a radioactive isotope of xenon with significant implications in nuclear reactor operations due to its remarkably high neutron absorption cross-section. Understanding its nuclear properties, specifically its half-life and decay energy, is crucial for reactor physics, safety, and the management of nuclear fuel. This technical guide provides a comprehensive overview of the half-life and decay energy of **Xenon-135**, including detailed experimental protocols for their measurement and a visualization of its nuclear decay pathway.

Quantitative Data Summary

The following tables summarize the key nuclear properties of **Xenon-135**.

Property	Value and Uncertainty
Half-life ($t_{1/2}$)	9.14 ± 0.02 hours[1]
Beta Decay Energy (Q)	1.165 MeV[1]
Spin and Parity	3/2+[1]

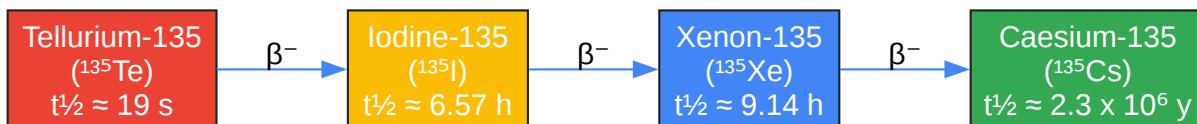
Table 1: Nuclear Properties of **Xenon-135**

Decay Mode	Decay Energy (MeV)
Beta Minus (β^-)	1.165[1]

Table 2: Decay Modes and Energies of **Xenon-135**

Nuclear Decay Pathway

Xenon-135 is primarily a fission product, formed predominantly from the beta decay of Iodine-135 (^{135}I), which itself is a decay product of Tellurium-135 (^{135}Te). The decay of ^{135}Xe results in the formation of Caesium-135 (^{135}Cs), a long-lived fission product.



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Caption: Decay pathway of **Xenon-135** from its precursors.

Experimental Protocols

The determination of the half-life and decay energy of **Xenon-135** relies on precise radiation detection and spectroscopic techniques. The following sections outline the methodologies for these measurements.

Measurement of Half-life via Gamma-Ray Spectroscopy

The half-life of **Xenon-135** can be determined by measuring the decay of its characteristic gamma-ray emissions over time.

1. Sample Preparation and Source:

- A sample of **Xenon-135** is required. This can be produced through the neutron irradiation of a Uranium-235 or Plutonium-239 target in a nuclear reactor.

- The Xenon gas is then separated from other fission products, often cryogenically or through gas chromatography.
- The purified **Xenon-135** gas is encapsulated in a sealed container suitable for gamma-ray counting.

2. Instrumentation:

- A high-purity germanium (HPGe) detector is the preferred instrument due to its excellent energy resolution, which allows for the clear identification of the 249.8 keV gamma-ray peak from the decay of ^{135}Xe .
- The detector is coupled to a multichannel analyzer (MCA) to record the gamma-ray spectrum.
- Standard NIM (Nuclear Instrument Module) electronics are used for signal processing (e.g., preamplifier, amplifier, and analog-to-digital converter).

3. Detector Calibration:

- Energy Calibration: The energy scale of the spectrometer is calibrated using standard radioactive sources with well-known gamma-ray energies covering a range that includes the 249.8 keV peak of ^{135}Xe . Common calibration sources include ^{133}Ba , ^{152}Eu , and ^{60}Co . A calibration curve of channel number versus energy is generated.
- Efficiency Calibration: The detection efficiency of the HPGe detector at 249.8 keV is determined using calibrated radioactive sources with known activities. This allows for the conversion of the measured count rate to the absolute activity of the source.

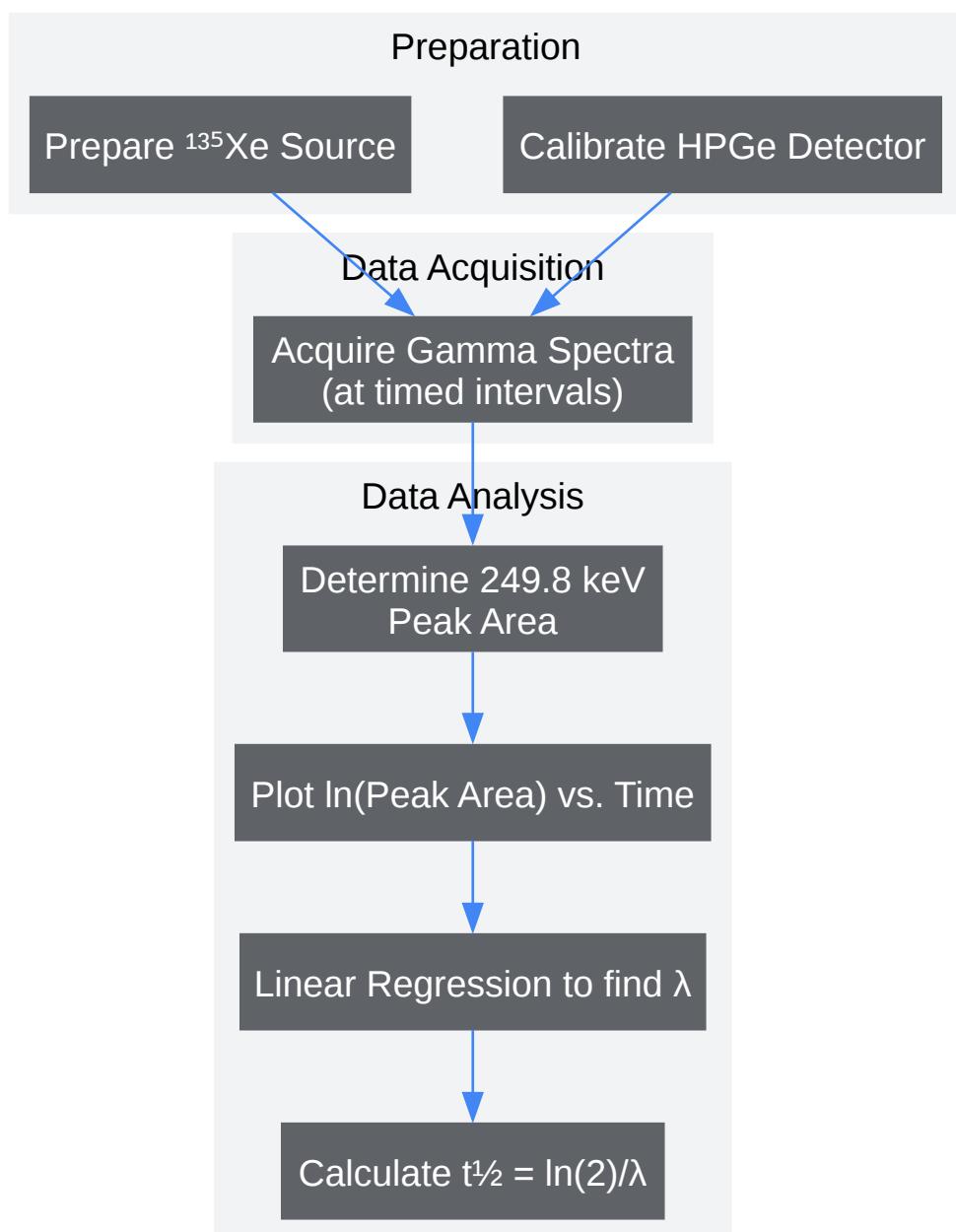
4. Data Acquisition:

- The **Xenon-135** source is placed at a fixed and reproducible distance from the HPGe detector.
- A series of gamma-ray spectra are acquired at regular time intervals. The duration of each measurement should be short relative to the half-life of ^{135}Xe to minimize the effect of decay during the measurement period.

- The acquisition time for each spectrum must be accurately recorded.

5. Data Analysis:

- For each spectrum, the net peak area of the 249.8 keV gamma-ray is determined by subtracting the background continuum under the peak.
- The net peak area is proportional to the activity of the **Xenon-135** sample at the time of measurement.
- The natural logarithm of the net peak area (or the count rate) is plotted against the elapsed time.
- The resulting data points should form a straight line, consistent with the exponential decay law.
- A linear regression is performed on the data points. The slope of the line is equal to the negative of the decay constant (λ).
- The half-life ($t_{1/2}$) is then calculated using the formula: $t_{1/2} = \ln(2) / \lambda$.

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Caption: Workflow for the experimental determination of **Xenon-135** half-life.

Measurement of Decay Energy via Beta-Gamma Coincidence Spectroscopy

The beta decay energy of **Xenon-135** can be determined by measuring the energy spectrum of the emitted beta particles in coincidence with the subsequent gamma rays.

1. Instrumentation:

- A beta spectrometer, such as a plastic scintillator or a silicon detector, is used to measure the energy of the beta particles.
- A gamma-ray detector, typically a NaI(Tl) scintillator or an HPGe detector, is used to detect the 249.8 keV gamma ray.
- A coincidence counting system is employed to record events where a beta particle and a gamma ray are detected within a very short time window (nanoseconds).

2. Calibration:

- The beta spectrometer is energy-calibrated using beta sources with known endpoint energies, such as ^{36}Cl or $^{90}\text{Sr}/^{90}\text{Y}$.
- The gamma-ray detector is calibrated as described in the previous section.

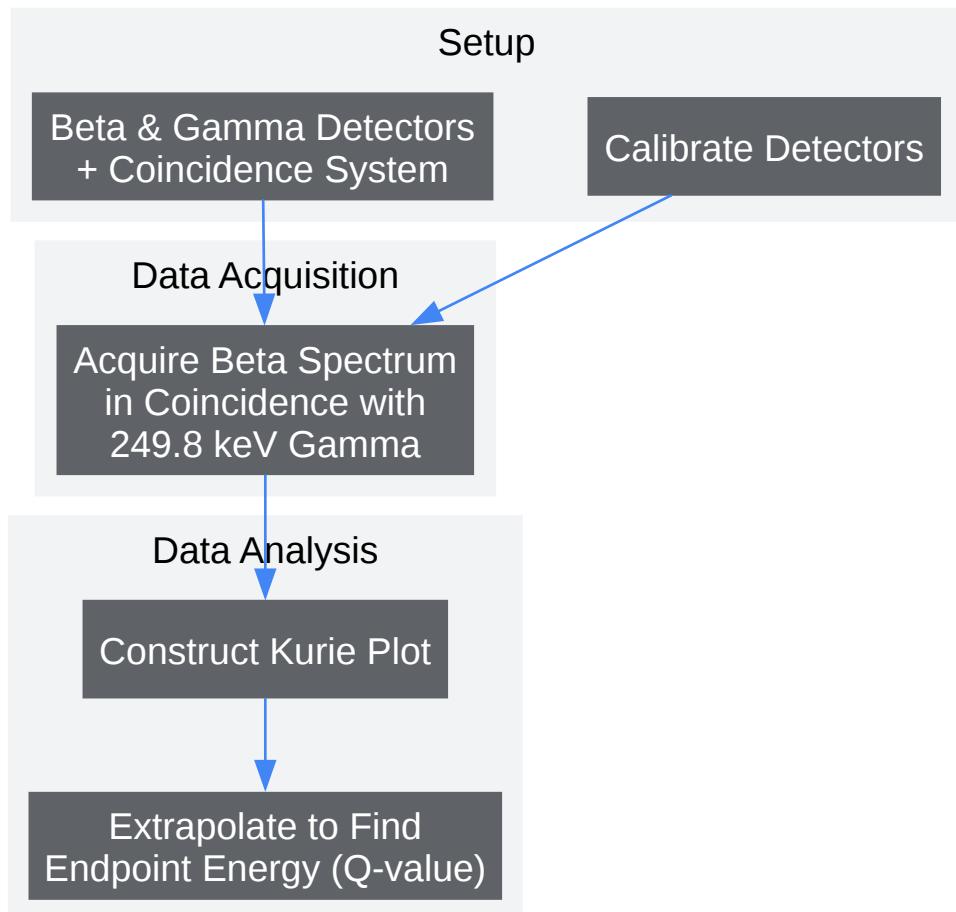
3. Data Acquisition:

- The **Xenon-135** source is placed between the beta and gamma detectors.
- The coincidence system is configured to record the energy of a beta particle only when it is detected in coincidence with a 249.8 keV gamma ray.
- This "gated" beta spectrum is acquired over a sufficient period to obtain good statistics.

4. Data Analysis:

- The acquired beta spectrum is corrected for background and detector response.
- A Kurie plot (or Fermi-Kurie plot) is constructed from the beta spectrum data. For an allowed beta transition, this plot linearizes the spectrum.
- The endpoint energy of the beta spectrum, which corresponds to the maximum energy of the emitted beta particles, is determined by extrapolating the linear portion of the Kurie plot to the energy axis.

- This endpoint energy represents the Q-value of the beta decay.



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References

- 1. Xenon-135 - Wikipedia [en.wikipedia.org]
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